

Safety precautions and hazards for handling 4-(4-Fluorobenzoyl)butyric Acid

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Compound of Interest

Compound Name: 4-(4-Fluorobenzoyl)butyric Acid

Cat. No.: B019039

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An In-Depth Technical Guide to the Safe Handling of 4-(4-Fluorobenzoyl)butyric Acid

Introduction

4-(4-Fluorobenzoyl)butyric acid (CAS No: 149437-76-3) is a carboxylic acid and ketone derivative that serves as a crucial chemical intermediate.^{[1][2]} Its primary significance lies in its role as a key starting material in the synthesis of high-value active pharmaceutical ingredients (APIs), most notably Ezetimibe, a cholesterol-lowering medication.^{[1][3]} Given its integral role in drug development and manufacturing, researchers, chemists, and pharmaceutical professionals frequently handle this compound.

This guide provides a comprehensive overview of the safety precautions and hazards associated with **4-(4-Fluorobenzoyl)butyric acid**. As a Senior Application Scientist, the objective is not merely to list procedures but to provide a self-validating system of protocols grounded in scientific principles, ensuring that laboratory personnel can manage the risks effectively and confidently. The information herein is synthesized from authoritative safety data sheets and regulatory guidelines to promote a culture of safety and scientific integrity.

Hazard Identification and Risk Assessment

A thorough understanding of the inherent hazards of a chemical is the foundation of safe laboratory practice. The risk associated with **4-(4-Fluorobenzoyl)butyric acid** stems primarily from its irritant properties and potential environmental impact.

GHS Classification and Labeling

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. **4-(4-Fluorobenzoyl)butyric acid** is classified as hazardous, and its handling requires adherence to the precautions outlined by this system.[\[4\]](#)

Hazard Class	Category	Hazard Statement	Pictogram
Skin Corrosion/Irritation	2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	
Hazardous to the Aquatic Environment (Chronic)	2	H411: Toxic to aquatic life with long lasting effects	

Signal Word:Warning[\[5\]](#)

Summary of Primary Hazards

- Skin Irritation: As a butyric acid derivative, the compound can cause localized inflammation, redness, and discomfort upon contact with the skin.[\[5\]](#) The acidic nature of the carboxylic acid group is the primary causal factor for this irritation. Prolonged or repeated contact should be avoided to prevent the development of dermatitis.
- Serious Eye Irritation: Direct contact with the eyes can cause significant irritation, pain, and redness.[\[5\]](#) The solid, often dusty, nature of the compound increases the risk of accidental eye exposure. This is considered a serious hazard requiring immediate and thorough rinsing.
- Respiratory Tract Irritation: Inhalation of the dust or aerosolized particles can irritate the nose, throat, and lungs, leading to coughing and shortness of breath.[\[4\]](#) The mechanism is

direct irritation of the mucous membranes.

- Environmental Hazard: The compound is classified as toxic to aquatic life with long-lasting effects.[6][7] Therefore, it must not be released into the environment, and all waste must be disposed of according to regulations.[4][6]

Toxicological Profile Summary

The following table summarizes the available toxicological information. A notable aspect is the absence of extensive data on chronic effects, which underscores the importance of minimizing exposure as a precautionary principle.

Toxicological Endpoint	Result / Classification
Acute Toxicity (Oral, Dermal, Inhalation)	No data available; may be harmful if swallowed. [4]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation).[4][5]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation).[4][5]
Respiratory or Skin Sensitization	No data available.[5]
Germ Cell Mutagenicity	No data available.[5]
Carcinogenicity	No data available.[5]
Reproductive Toxicity	No data available.[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system).[4][5]
Specific Target Organ Toxicity (Repeated Exposure)	No data available.[5]

Exposure Control and Personal Protective Equipment (PPE)

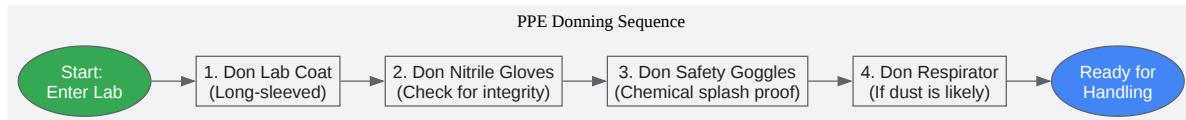
Controlling exposure is a multi-layered strategy that combines engineering controls and appropriate personal protective equipment. The causality is simple: creating barriers between the researcher and the chemical prevents contact and mitigates risk.

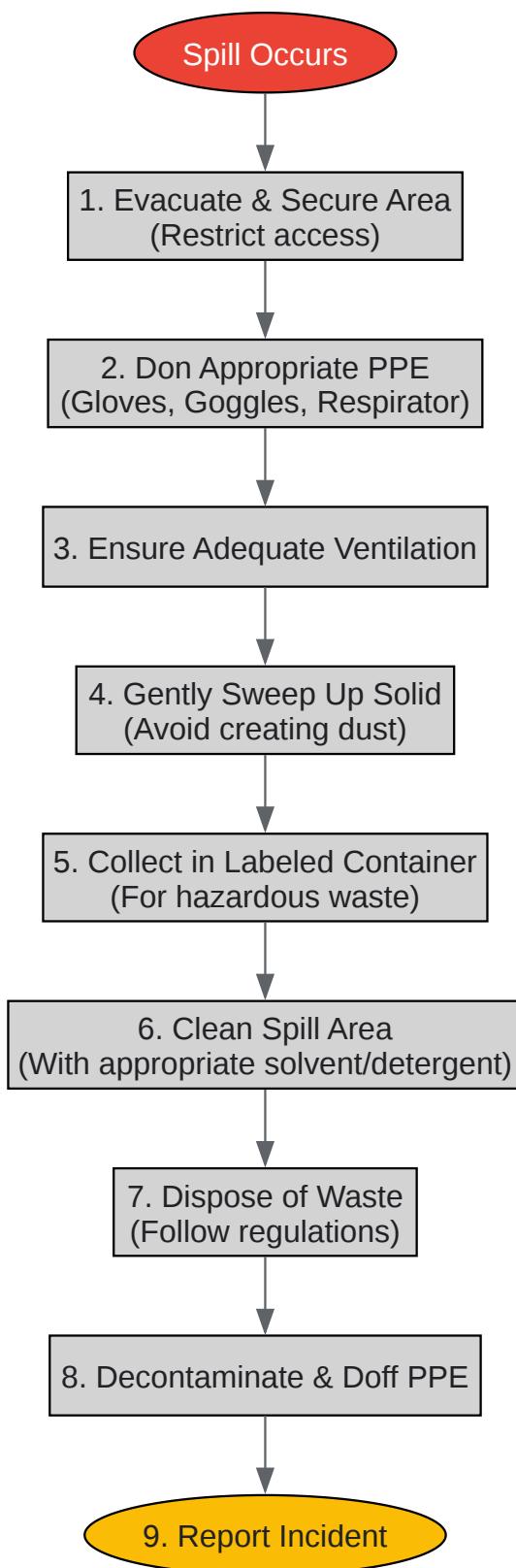
Engineering Controls

- Ventilation: All handling of **4-(4-Fluorobenzoyl)butyric acid** powder should be conducted in a well-ventilated area. A certified chemical fume hood is the preferred engineering control to minimize inhalation of dust particles.^[4]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation where the chemical is handled.^[4] Their availability is critical for effective first aid in the event of an accidental exposure.

Personal Protective Equipment (PPE) Protocol

A disciplined approach to PPE is non-negotiable. The following protocol outlines the minimum requirements.



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